

# Personal protective equipment for handling 2,6-Di-tert-butyl-4-nitrophenol

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## Compound of Interest

Compound Name: 2,6-Di-tert-butyl-4-nitrophenol

Cat. No.: B147179

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## Essential Safety and Handling Guide for 2,6-Di-tert-butyl-4-nitrophenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive, immediate safety and logistical information for the handling and disposal of **2,6-Di-tert-butyl-4-nitrophenol**. Adherence to these procedures is critical for ensuring personnel safety and minimizing environmental impact.

## Personal Protective Equipment (PPE)

Proper selection and use of Personal Protective Equipment (PPE) are the first line of defense against exposure to **2,6-Di-tert-butyl-4-nitrophenol**. The following table summarizes the recommended PPE for handling this chemical.

Body Part	Recommended Protection	Specifications/Standards
Eyes/Face	Safety goggles with side-shields or a face shield.	Must conform to EN 166 (EU) or NIOSH (US) standards.
Skin	Chemical-resistant gloves (e.g., Nitrile or Butyl rubber). Fire/flame resistant and impervious lab coat or coveralls.	Inspect gloves for any signs of degradation or puncture before use.
Respiratory	A full-face respirator is recommended if exposure limits are exceeded or if dust is generated.	Use a NIOSH/MSHA-approved respirator.

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **2,6-Di-tert-butyl-4-nitrophenol** is essential to minimize risks.

- Preparation:
  - Ensure a calibrated and certified chemical fume hood is used for all handling procedures.
  - Verify that a safety shower and eyewash station are readily accessible and in good working order.
  - Assemble all necessary PPE and inspect for integrity.
  - Have a chemical spill kit readily available.
- Handling:
  - Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.
  - Avoid the formation of dust when handling the solid material.

- Ground all equipment to prevent static discharge, which could ignite dust.
- Do not eat, drink, or smoke in the laboratory area where the chemical is handled.
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.

- Storage:
  - Store in a tightly closed, properly labeled container.
  - Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

## Disposal Plan

The disposal of **2,6-Di-tert-butyl-4-nitrophenol** and its contaminated materials must be managed as hazardous waste.

- Waste Segregation:
  - Collect all waste containing **2,6-Di-tert-butyl-4-nitrophenol** in a designated, leak-proof, and clearly labeled hazardous waste container.
  - Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Containerization:
  - Use a container compatible with nitrophenol compounds (e.g., high-density polyethylene - HDPE).
  - The container must be labeled with "Hazardous Waste," the full chemical name, and appropriate hazard pictograms (e.g., toxic, environmental hazard).
- Disposal Method:

- The primary and recommended method for the disposal of nitrophenol waste is incineration by a licensed professional waste disposal service.
- Consult your institution's EHS department for specific procedures and to arrange for waste pickup.
- Under no circumstances should this chemical be disposed of down the drain or in regular trash.

## Quantitative Data Summary

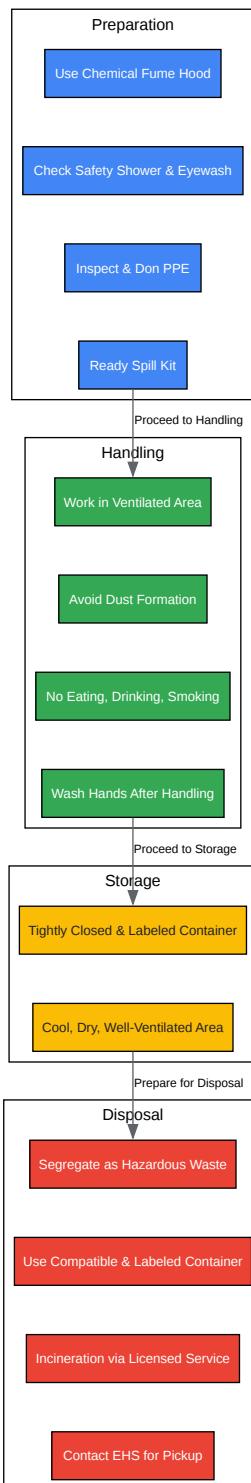
The following table provides a summary of available quantitative data. Note that specific occupational exposure limits for **2,6-Di-tert-butyl-4-nitrophenol** have not been established. The values for the structurally similar compound, 2,6-di-tert-butyl-p-cresol, are provided as a conservative reference.

Parameter	Value	Source/Notes
NIOSH REL (Recommended Exposure Limit)	10 mg/m <sup>3</sup> (TWA)	For 2,6-di-tert-butyl-p-cresol. <a href="#">[1]</a> <a href="#">[2]</a>
ACGIH TLV (Threshold Limit Value)	2 mg/m <sup>3</sup> (TWA, inhalable fraction and vapor)	For 2,6-di-tert-butyl-p-cresol. <a href="#">[2]</a>
Glove Breakthrough Time (General Guidance)	Nitrile Rubber: Good to Excellent Butyl Rubber: Excellent	Specific breakthrough times for 2,6-Di-tert-butyl-4-nitrophenol are not available. This is a general guide for phenols and nitro compounds. Always inspect gloves for any sign of degradation.

## Workflow for Safe Handling and Disposal

The following diagram outlines the logical workflow for the safe handling and disposal of **2,6-Di-tert-butyl-4-nitrophenol**.

## Safe Handling and Disposal Workflow for 2,6-Di-tert-butyl-4-nitrophenol

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Caption: Workflow for the safe handling and disposal of **2,6-Di-tert-butyl-4-nitrophenol**.

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## References

- 1. 1988 OSHA PEL Project - 2,6-di-tert-butyl-p cresol (DBPD) | NIOSH | CDC [archive.cdc.gov]
- 2. nj.gov [nj.gov]
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